

3-Bromo-5-methoxyaniline safety data sheet and handling precautions

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Compound of Interest

Compound Name: 3-Bromo-5-methoxyaniline

Cat. No.: B176949

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3-Bromo-5-methoxyaniline: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **3-Bromo-5-methoxyaniline** (CAS No. 16618-68-1). The information is intended for professionals in research, scientific, and drug development fields to ensure the safe handling and use of this compound. This document summarizes the known hazards, exposure controls, and emergency procedures. Please note that detailed toxicological studies, specific experimental safety protocols, and signaling pathway information are not readily available in the public domain and are therefore not included in this guide.

Chemical Identification and Physical Properties

3-Bromo-5-methoxyaniline is a substituted aniline compound primarily used in organic synthesis.^[1]

Table 1: Physical and Chemical Properties of **3-Bromo-5-methoxyaniline**

Property	Value
CAS Number	16618-68-1 [1] [2] [3]
Molecular Formula	C ₇ H ₈ BrNO [3]
Molecular Weight	202.05 g/mol [3]
Appearance	White to light yellow solid/powder [1] [2]
Melting Point	65-68°C [1]
Boiling Point	51-54°C [2]
Solubility	Sparingly soluble in water (1.1 g/L at 25°C) [1]
Density	1.531 ± 0.06 g/cm ³ [4]
pKa	3.10 ± 0.10 (Predicted) [1]

Hazard Identification and GHS Classification

3-Bromo-5-methoxyaniline is classified as a hazardous chemical under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is considered toxic if swallowed, in contact with skin, or if inhaled.[\[2\]](#)

Table 2: GHS Classification for **3-Bromo-5-methoxyaniline**

Classification	Hazard Class & Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	Acute Tox. 3	H301: Toxic if swallowed	GHS06	Danger
Acute Toxicity, Dermal	Acute Tox. 3	H311: Toxic in contact with skin	GHS06	Danger
Acute Toxicity, Inhalation	Acute Tox. 3	H331: Toxic if inhaled	GHS06	Danger

Source:[\[2\]](#)

Handling and Storage

Due to the toxicity of **3-Bromo-5-methoxyaniline**, stringent safety measures must be implemented during its handling and storage.

Personal Protective Equipment (PPE)

A thorough risk assessment should be performed before handling this compound to ensure the selection of appropriate PPE. The following are general recommendations for handling toxic aniline compounds:

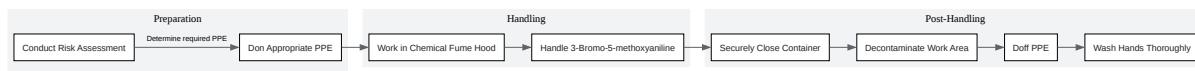
- Hand Protection: Use of chemical-resistant gloves is mandatory. Materials such as butyl rubber, neoprene, or Viton are recommended for handling aniline compounds. Nitrile gloves may not provide adequate protection.[\[5\]](#)
- Eye/Face Protection: Wear chemical splash goggles or a face shield to protect against splashes.[\[5\]](#)
- Skin and Body Protection: A fully buttoned lab coat is required. For procedures with a higher risk of exposure, a chemical-resistant apron or suit should be considered.
- Respiratory Protection: All handling of **3-Bromo-5-methoxyaniline** should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.[\[5\]](#) If a respirator is deemed necessary, personnel must be enrolled in a respiratory protection program.

Safe Handling Practices

- Always work within a designated area, such as a chemical fume hood.[\[5\]](#)
- Avoid all direct contact with the substance.
- Prevent the formation of dust and aerosols.
- After handling, wash hands and any exposed skin thoroughly.
- Eating, drinking, and smoking are strictly prohibited in the work area.
- Ensure containers are tightly sealed when not in use.

Storage Conditions

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.
- Store away from incompatible materials, such as strong oxidizing agents and strong acids.[\[5\]](#)
- The storage location should be secure and restricted to authorized personnel.



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Safe Handling Workflow for 3-Bromo-5-methoxyaniline.

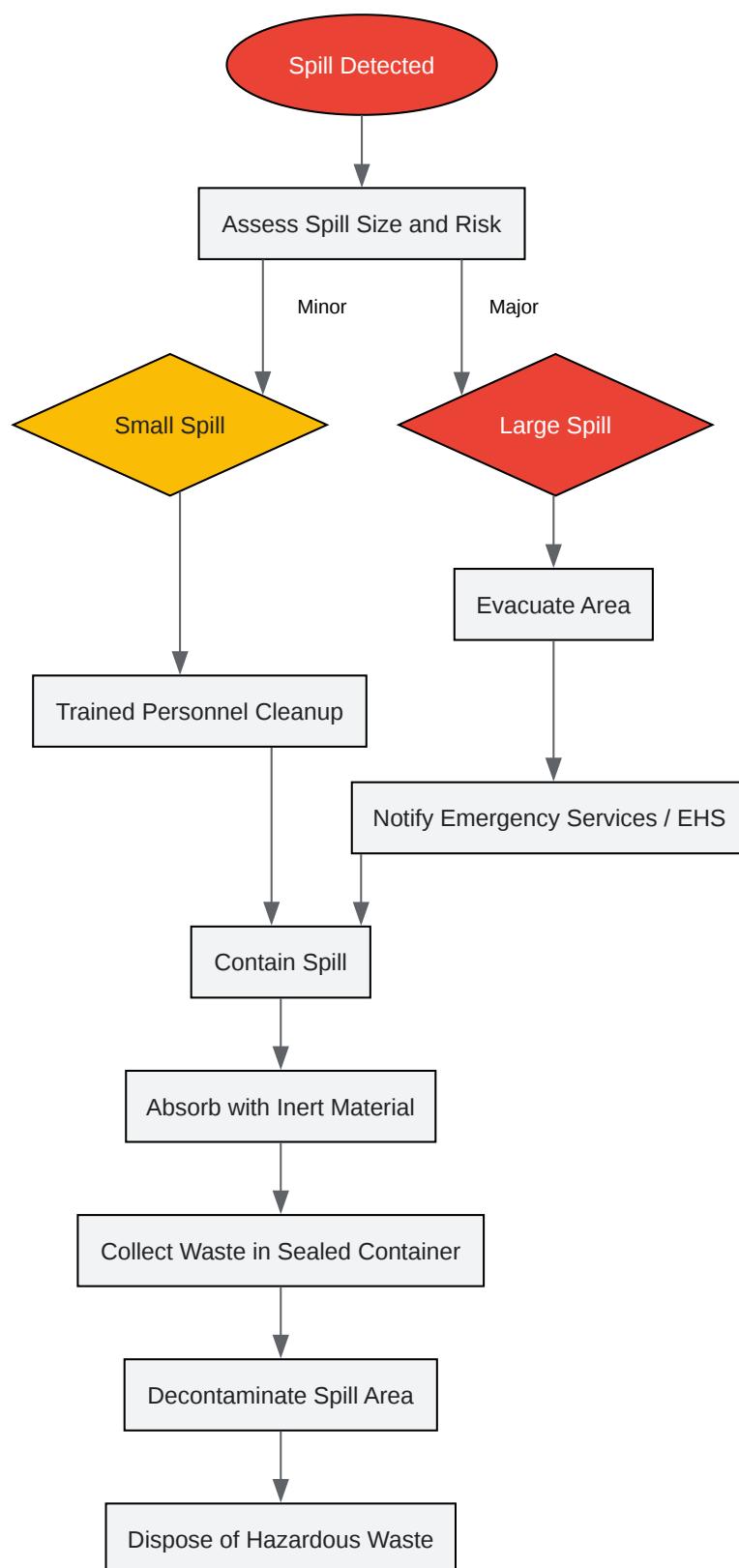
First-Aid Measures

Prompt action is essential in the event of exposure.

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, while holding the eyelids open. Seek immediate medical attention.[\[5\]](#)
- Skin Contact: Remove all contaminated clothing and shoes. Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[\[5\]](#)
- Inhalation: Move the individual to fresh air at once. If breathing has stopped, provide artificial respiration. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 glasses of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release Measures

- Small Spills: If you are trained and equipped to handle the spill, you may clean up a small amount. Absorb the spill with a non-combustible, inert material such as sand or vermiculite, and place it into a sealed container for hazardous waste disposal.[\[5\]](#)
- Large Spills: In the event of a large spill, immediately evacuate the area.[\[5\]](#) Secure the vicinity to prevent entry and contact your institution's emergency response team.



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Emergency Spill Response Workflow.

Disposal Considerations

3-Bromo-5-methoxyaniline and any contaminated materials must be disposed of as hazardous waste. Follow all applicable local, state, and federal regulations for hazardous waste disposal.

Lack of Detailed Experimental and Toxicological Data

It is critical to note that detailed quantitative toxicological data, such as LD50 values, for **3-Bromo-5-methoxyaniline** are not readily available in the public domain. Furthermore, specific experimental protocols for safety assessment and information on the toxicological signaling pathways of this compound have not been identified in the reviewed literature. Consequently, it is imperative to handle this substance with a high degree of caution, assuming it to be highly toxic.

Disclaimer

This guide is intended for informational purposes for trained professionals and should not be considered a substitute for a formal, site-specific risk assessment. The information presented is compiled from available safety data sheets and general best practices for handling toxic chemicals. It is essential to consult the most recent Safety Data Sheet (SDS) provided by the supplier before using **3-Bromo-5-methoxyaniline**.

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